

# Comprehensive literature review on diethylamine phosphate

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## Compound of Interest

Compound Name: Diethylamine phosphate

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## Diethylamine Phosphate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive literature review of **diethylamine phosphate** (DEAP). It covers the fundamental chemical and physical properties, detailed synthesis methodologies, and diverse applications of this compound. Special emphasis is placed on its emerging roles in materials science, corrosion inhibition, and its potential, though not yet fully explored, applications in the pharmaceutical industry. This document consolidates quantitative data into accessible tables, provides detailed experimental protocols, and utilizes visualizations to illustrate key processes and relationships, serving as an in-depth resource for researchers and professionals in chemistry and drug development.

### Introduction

**Diethylamine phosphate**, the salt formed from the neutralization of diethylamine and phosphoric acid, is a compound with a growing profile in various scientific and industrial sectors. While its primary applications have traditionally been in materials science and as a reagent in organic synthesis, its potential in other fields is an area of active investigation. This guide aims to provide a thorough technical overview of **diethylamine phosphate**,

consolidating available information on its synthesis, properties, and applications to facilitate further research and development.

## Chemical and Physical Properties

**Diethylamine phosphate** is a white crystalline solid that is hygroscopic. It is soluble in water, methanol, and DMSO.[1] The fundamental properties of **diethylamine phosphate** are summarized in the table below.

Property	Value	Reference(s)
Chemical Name	Diethylamine phosphate	[1]
Synonyms	Diethylammonium dihydrogen phosphate, N-ethylethanamine;phosphoric acid	[1][2]
CAS Number	68109-72-8	[3]
Molecular Formula	C <sub>4</sub> H <sub>14</sub> NO <sub>4</sub> P	[3]
Molecular Weight	171.13 g/mol	[3]
Appearance	White crystalline powder	[1]
Melting Point	153-156 °C	[1]
Boiling Point	330 °C	[1]
Solubility	Soluble in water, DMSO, Methanol	[1]
Stability	Hygroscopic	[1]
Topological Polar Surface Area	89.8 Å <sup>2</sup>	[4]
LogP	-0.3128	[4]

## Synthesis and Characterization

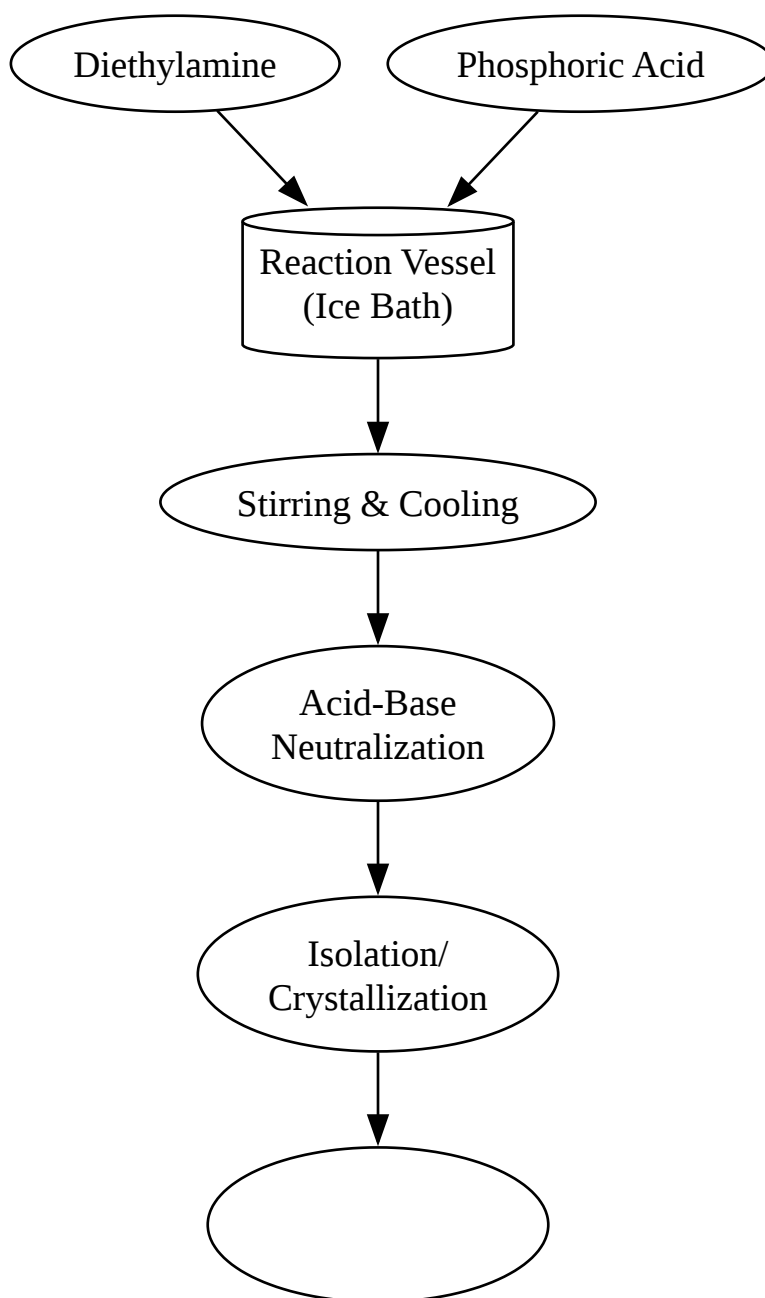
### Synthesis of Diethylamine Phosphate

While specific, detailed protocols for the synthesis of **diethylamine phosphate** are not extensively published in peer-reviewed literature, its preparation is based on a straightforward acid-base neutralization reaction between diethylamine and phosphoric acid.[5][6]

#### Experimental Protocol: General Synthesis of an Amine Phosphate Salt

This protocol is a generalized procedure for the synthesis of an amine phosphate salt and can be adapted for **diethylamine phosphate**.

- **Reaction Setup:** A reaction flask equipped with a magnetic stirrer and a dropping funnel is placed in an ice bath to control the exothermic reaction.
- **Reagents:** Diethylamine is placed in the reaction flask. Phosphoric acid is charged into the dropping funnel. The molar ratio of diethylamine to phosphoric acid can be varied to obtain the desired phosphate salt (mono-, di-, or tri-basic). For diethylammonium dihydrogen phosphate, a 1:1 molar ratio is typically used.
- **Reaction:** The phosphoric acid is added dropwise to the stirred diethylamine solution while maintaining a low temperature (e.g., 0-10 °C) to manage the exotherm.
- **Isolation:** After the addition is complete, the reaction mixture is stirred for a period to ensure complete reaction. The resulting salt may precipitate out of the solution, or the solvent may need to be removed under reduced pressure to induce crystallization.
- **Purification:** The crude **diethylamine phosphate** can be purified by recrystallization from a suitable solvent or solvent mixture.



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## Characterization

The structural elucidation of **diethylamine phosphate** is primarily achieved through spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms in the diethylammonium cation.
- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum reveals the different carbon environments within the diethylammonium cation.[7]
- $^{31}\text{P}$  NMR: The phosphorus-31 NMR spectrum is characteristic of the phosphate anion.

Infrared (IR) Spectroscopy: The IR spectrum of **diethylamine phosphate** displays characteristic absorption bands corresponding to the functional groups present, including N-H stretches of the ammonium group, C-H stretches of the ethyl groups, and P-O stretches of the phosphate group.[8]

Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the diethylammonium cation and to study the fragmentation patterns of the molecule.[4]

## Applications

### Materials Science: Zeolite Synthesis

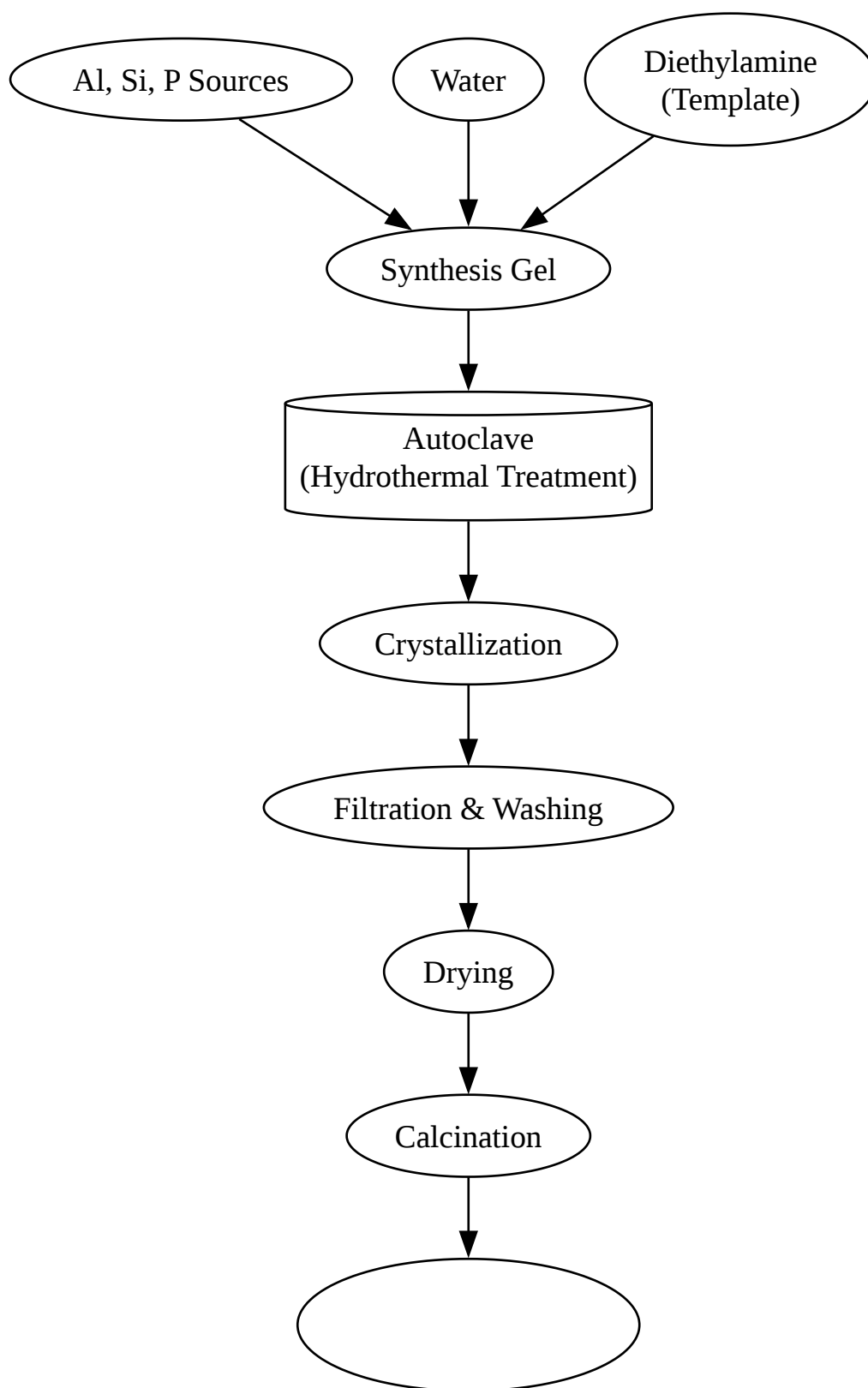
Diethylamine has been utilized as a structure-directing agent (SDA), or template, in the hydrothermal synthesis of zeolites and silicoaluminophosphate (SAPO) molecular sieves, such as SAPO-34.[9][10][11] The diethylammonium cation, formed in the synthesis gel, influences the framework structure of the resulting microporous material. The size and shape of the organic cation direct the formation of specific pore architectures.

#### Experimental Protocol: Hydrothermal Synthesis of SAPO-34 using Diethylamine

This protocol is a generalized representation of the synthesis of SAPO-34 using diethylamine as a template. Specific reactant ratios and synthesis conditions can be found in the cited literature.[9][11]

- Gel Preparation: A hydrogel is prepared by mixing sources of aluminum (e.g., pseudoboehmite), silicon (e.g., silica sol), and phosphorus (e.g., phosphoric acid) in deionized water.
- Template Addition: Diethylamine is added to the gel as the structure-directing agent.

- **Hydrothermal Synthesis:** The resulting gel is transferred to a Teflon-lined stainless-steel autoclave and heated under autogenous pressure at a specific temperature (e.g., 180-200 °C) for a defined period (e.g., 24-48 hours).
- **Product Recovery:** After cooling, the solid product is recovered by filtration, washed with deionized water, and dried.
- **Calcination:** The as-synthesized material is calcined in air at a high temperature (e.g., 550-600 °C) to remove the organic template, yielding the porous SAPO-34 framework.



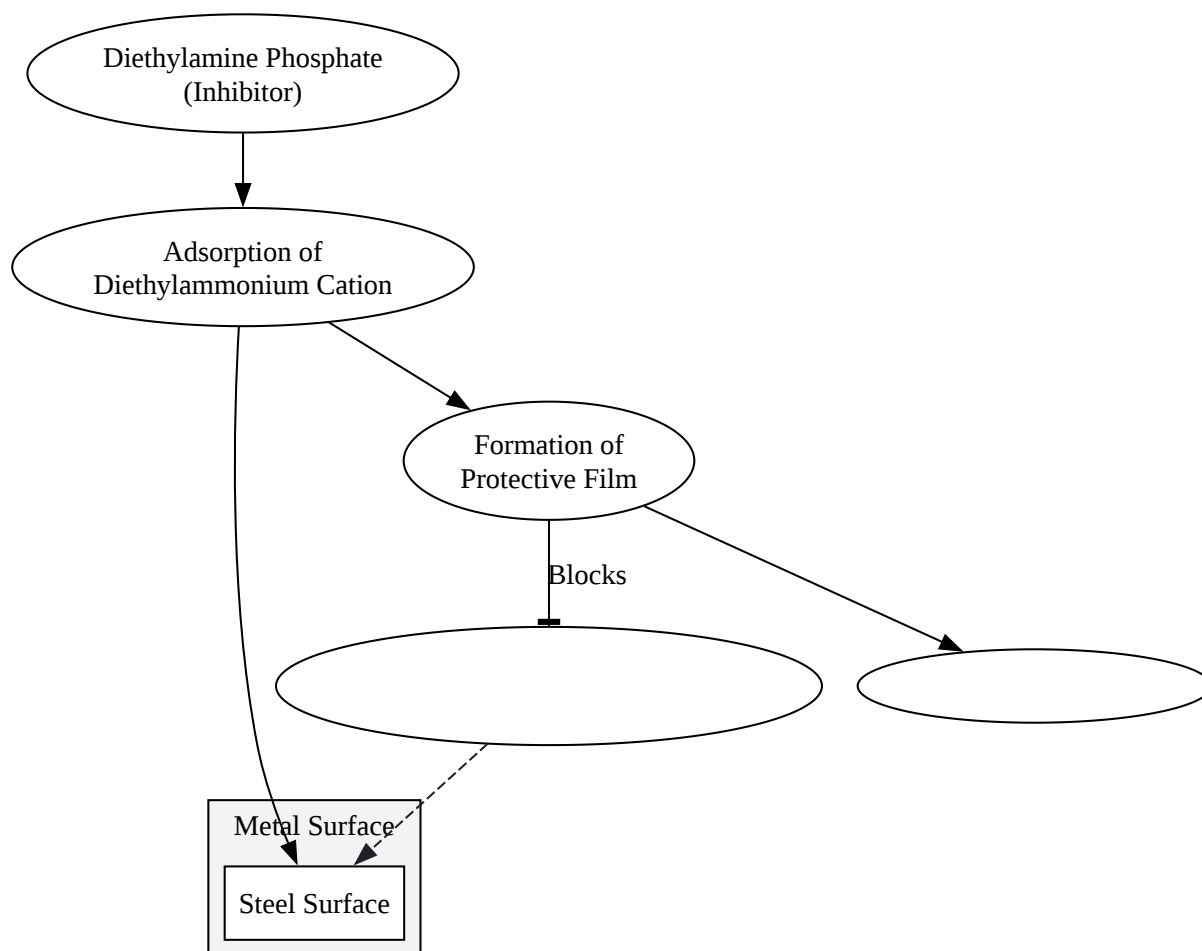
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## Corrosion Inhibition

Amine phosphates are a class of compounds known for their corrosion-inhibiting properties, particularly for steel in acidic or chloride-containing environments.<sup>[6][12][13][14][15]</sup> The mechanism of inhibition generally involves the adsorption of the inhibitor molecules onto the metal surface, forming a protective film that hinders the corrosion process. The amine group can adsorb onto the metal surface, while the phosphate group can react with metal ions to form a passive layer.<sup>[14][15]</sup>

While specific quantitative data for the corrosion inhibition efficiency of **diethylamine phosphate** is not readily available in the reviewed literature, the general principles of amine phosphate inhibitors suggest its potential in this application.





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## Potential Pharmaceutical Applications

The role of **diethylamine phosphate** in drug development is not well-documented. However, its constituent parts, diethylamine and phosphate, are relevant in pharmaceutical sciences. Diethylamine is a common intermediate in the synthesis of active pharmaceutical ingredients (APIs).[16] Phosphate salts are frequently used to improve the solubility and bioavailability of drugs.[17]

Co-crystals: Pharmaceutical co-crystals are multi-component crystals of an API and a co-former. **Diethylamine phosphate** could potentially act as a co-former in the development of pharmaceutical co-crystals, modifying the physicochemical properties of an API.[18][19][20]

Buffering Agent: Phosphate buffers are widely used in parenteral and other pharmaceutical formulations to maintain a stable pH.[17] While not a standard buffer, **diethylamine phosphate** could theoretically be used to create a buffer system in a specific pH range.

It is important to note that the toxicological profile of **diethylamine phosphate** would need to be thoroughly evaluated before any pharmaceutical application could be considered.

## Toxicology and Safety

The toxicological data specifically for **diethylamine phosphate** is limited. However, information is available for its components.

Diethylamine: Diethylamine is a corrosive substance that can cause severe skin burns and eye damage.[5] Inhalation can cause respiratory irritation.[5]

Phosphates: Inorganic phosphates are generally considered to have low toxicity.[21][22] However, high doses can lead to metabolic disturbances.[21]

**Diethylamine Phosphate:** The available safety data sheets (SDS) for **diethylamine phosphate** indicate that it is a skin and eye irritant.[14]

## Conclusion

**Diethylamine phosphate** is a versatile compound with established applications in materials synthesis and potential for use in corrosion inhibition. While its role in drug development is currently speculative, the functionalities of its constituent ions suggest plausible, yet unexplored, avenues in pharmaceutical formulation, such as in the formation of co-crystals. Further research is warranted to fully elucidate the performance of **diethylamine phosphate** in these and other potential applications. A thorough toxicological evaluation is a prerequisite for any application involving biological systems. This guide provides a foundational understanding of **diethylamine phosphate** to support and inspire future research endeavors.

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